

Proper Disposal of Methyl 3-Cyano-5-fluorobenzoate: A Comprehensive Guide

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Compound of Interest

Compound Name: Methyl 3-Cyano-5-fluorobenzoate

Cat. No.: B155767

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents is paramount. This guide provides essential safety and logistical information for the proper disposal of **Methyl 3-Cyano-5-fluorobenzoate**, ensuring laboratory safety and environmental compliance.

Safety and Hazard Information

Methyl 3-Cyano-5-fluorobenzoate is classified as harmful if swallowed, causing skin irritation and serious eye irritation.^[1] Adherence to strict safety protocols is crucial to mitigate risks during handling and disposal.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Methyl 3-Cyano-5-fluorobenzoate**.

Property	Value
CAS Number	886732-29-2
Molecular Formula	C ₉ H ₆ FNO ₂
Molecular Weight	179.15 g/mol
Purity	≥95% - 99%min
Appearance	As per the typical Certificate of Analysis
Moisture Content	Not more than 0.5%
Heavy Metals	20 ppm

Source: Benchchem, 2025[2]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the necessary steps for the safe disposal of **Methyl 3-Cyano-5-fluorobenzoate** in a laboratory setting.

1. Personal Protective Equipment (PPE) and Preparation:

- Eye Protection: Wear chemical safety goggles that conform to EN 166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.[1]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[1]
- Skin and Body Protection: Wear long-sleeved clothing.[1]
- Respiratory Protection: For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[3]
- Work Area: Ensure adequate ventilation or work within a certified chemical fume hood.

2. Spill Management:

- In case of a spill, ensure adequate ventilation and wear the prescribed PPE.[3]
- Avoid dust formation.[3]
- Sweep up the spilled solid and shovel it into a suitable, labeled, and closed container for disposal.[1][3]

3. Waste Collection and Storage:

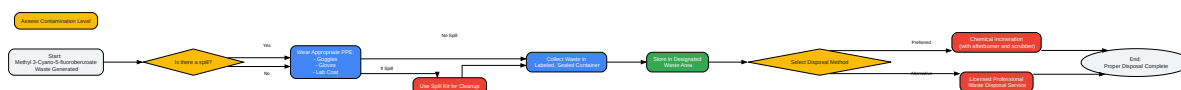
- Collect waste **Methyl 3-Cyano-5-fluorobenzoate**, including any contaminated materials (e.g., weighing paper, gloves), in a designated, properly labeled, and sealed waste container.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.

4. Disposal Method:

- Primary Recommendation: The preferred method of disposal is incineration. The material should be burned in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Professional Disposal Service: Alternatively, offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material.[3]
- Environmental Precaution: Do not allow the product to enter drains or be released into the environment.[1][3]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[3]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Methyl 3-Cyano-5-fluorobenzoate**.



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